

Application Notes and Protocols for 2-(3-Fluorophenoxy)ethanol

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Compound of Interest

Compound Name: 2-(3-Fluorophenoxy)ethanol

CAS No.: 143915-17-7

Cat. No.: B3240552

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Abstract: This document provides a comprehensive guide to the safe handling and storage of **2-(3-Fluorophenoxy)ethanol** for researchers, scientists, and professionals in drug development. While a specific Safety Data Sheet (SDS) for this compound is not publicly available, this guide synthesizes data from structurally similar compounds and established chemical safety principles to provide a robust framework for its use. The protocols herein are designed to ensure scientific integrity and personnel safety.

Introduction: Understanding the Compound

2-(3-Fluorophenoxy)ethanol is an aromatic ether and a primary alcohol. Its structure, featuring a fluorinated phenyl ring linked to an ethanol moiety via an ether bond, suggests specific chemical properties and potential biological activities that make it of interest in medicinal chemistry and materials science. The presence of the fluorine atom can significantly alter its electronic properties, lipophilicity, and metabolic stability compared to its non-fluorinated analog, 2-Phenoxyethanol.^[1]

Given the known properties of related fluorinated aromatic compounds and phenoxyethanols, it is imperative to handle **2-(3-Fluorophenoxy)ethanol** with a high degree of caution, assuming it may possess significant biological activity and potential hazards.

Hazard Identification and Risk Assessment

Based on data from structurally related compounds, including 2-(Trifluoromethoxy)ethanol and various isomers, a GHS-compliant hazard profile for **2-(3-Fluorophenoxy)ethanol** can be inferred.

Inferred GHS Hazard Classification:

Hazard Class	Category	Hazard Statement	Basis of Inference
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Based on data for 2-(3-Fluorophenyl)ethanol. [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Based on data for (R)-1-(3-Fluorophenyl)ethanol. [3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Based on data for (R)-1-(3-Fluorophenyl)ethanol. [3]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation	Based on data for (R)-1-(3-Fluorophenyl)ethanol. [3]

Causality of Hazards: The phenoxyethanol moiety can cause skin and eye irritation.[1] The introduction of a fluorine atom on the phenyl ring can modulate the compound's reactivity and bioavailability, potentially leading to systemic effects upon absorption.

Physical and Chemical Properties

Specific physical and chemical data for **2-(3-Fluorophenoxy)ethanol** are not readily available. The following table provides estimated values based on the closely related isomer, 2-(3-Fluorophenyl)ethanol.

Property	Estimated Value	Source/Rationale
Molecular Formula	C ₈ H ₉ FO ₂	-
Molecular Weight	156.15 g/mol	-
Appearance	Colorless to yellow clear liquid	Based on 2-(3-Fluorophenyl)ethanol.
Boiling Point	~90 °C / 2.6 mmHg	Based on 2-(3-Fluorophenyl)ethanol.
Flash Point	>100 °C	Estimated based on similar structures.
Specific Gravity	~1.13	Based on 2-(3-Fluorophenyl)ethanol.
Solubility	Expected to be soluble in organic solvents.	General property of similar compounds.

Handling Procedures

Personal Protective Equipment (PPE)

A risk-based approach to PPE selection is critical. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent splashes. [3]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). breakthrough times should be verified with the glove manufacturer.
- Skin and Body Protection: A lab coat is required. For larger quantities or in case of potential splashes, a chemical-resistant apron is recommended.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[3] If a fume hood is not available, a respirator with an appropriate organic vapor cartridge may be necessary.

Engineering Controls

- Ventilation: All handling of **2-(3-Fluorophenoxy)ethanol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[3]

Safe Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the work area is clean and uncluttered.
- Dispensing: When transferring the liquid, use appropriate tools such as a pipette or a graduated cylinder to minimize splashes. Avoid direct contact with skin and eyes.[3]
- Heating: If heating is required, use a controlled heating source like a heating mantle or a water bath. Avoid open flames.
- Waste Disposal: All contaminated materials (gloves, pipette tips, etc.) should be disposed of as hazardous chemical waste in a designated, sealed container.
- Decontamination: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean the work surface with an appropriate solvent.

Storage Procedures

Proper storage is crucial to maintain the integrity of **2-(3-Fluorophenoxy)ethanol** and to prevent hazardous situations.

General Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Store in a cool, dry place.[3]	To minimize degradation and potential volatilization.
Light	Protect from direct sunlight.	To prevent light-induced degradation.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) if long-term stability is critical.	To prevent oxidation.
Container	Keep in a tightly sealed, properly labeled container.[4]	To prevent contamination and evaporation.

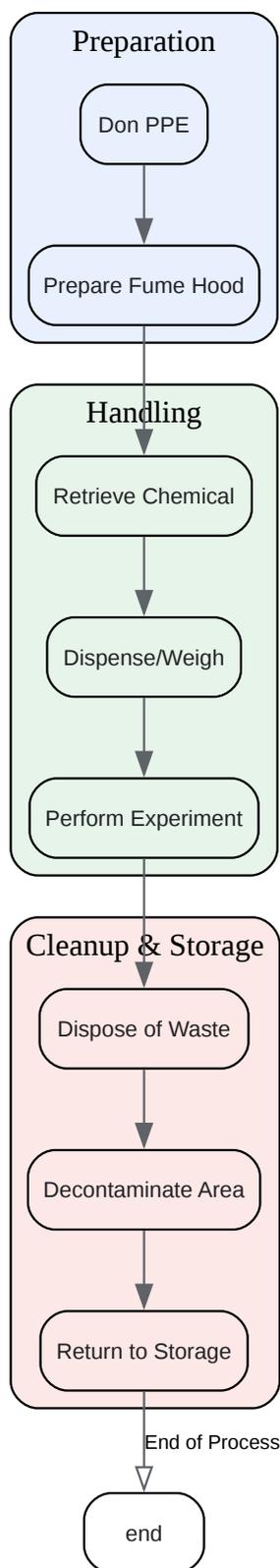
Incompatible Materials

Avoid storing **2-(3-Fluorophenoxy)ethanol** with strong oxidizing agents, strong acids, and strong bases, as these may cause vigorous reactions.[3]

Experimental Protocols and Workflows

Workflow for Handling and Use

The following diagram illustrates the standard workflow for handling **2-(3-Fluorophenoxy)ethanol** in a research setting.



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Caption: Workflow for safe handling of **2-(3-Fluorophenoxy)ethanol**.

Spill Response Protocol

In the event of a spill, follow these steps:

- **Evacuate:** Immediately evacuate the area if the spill is large or in a poorly ventilated space.
- **Alert:** Notify colleagues and the laboratory supervisor.
- **Contain:** If safe to do so, contain the spill using absorbent materials (e.g., vermiculite, sand, or chemical absorbent pads). Do not use combustible materials like paper towels on large spills.
- **Neutralize (if applicable):** For acidic or basic contaminants, neutralization may be necessary. This is not expected to be required for **2-(3-Fluorophenoxy)ethanol** itself.
- **Clean-up:** Wearing appropriate PPE, carefully collect the absorbed material into a designated hazardous waste container.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Dispose:** Dispose of all contaminated materials as hazardous waste according to institutional guidelines.

Self-Validating Systems for Safety and Integrity

To ensure ongoing safety and the integrity of the compound, the following self-validating systems should be in place:

- **Regular Inventory:** Maintain a detailed inventory of the compound, including date of receipt, quantity, and usage. This helps track the age of the stock and ensures that older material is used first.
- **Periodic Purity Analysis:** For long-term storage, it is advisable to periodically re-analyze the purity of the compound using techniques such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). This will detect any degradation over time.
- **Fume Hood Certification:** Ensure that the chemical fume hood used for handling the compound is certified annually and that its performance is monitored.

Conclusion

While specific data for **2-(3-Fluorophenoxy)ethanol** is limited, a conservative approach based on the known hazards of similar compounds is essential for its safe handling and storage. By adhering to the protocols outlined in this guide, researchers can minimize risks and ensure the integrity of their experiments.

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